

Nopco NXZ: Overview and Key Properties

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Compound Focus: Nopco NXZ

CAS No.: 12794-56-8

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Nopco NXZ is a metallic soap-type defoamer and anti-foaming agent, specifically effective for acrylic, vinyl acetate, and vinyl acetate-acrylic emulsions [1] [2]. Its primary function is to break existing foam and suppress foam formation during various industrial processes.

The table below summarizes its typical physical and chemical properties. Please note that these values are representative and not product specifications [1].

Property	Value / Description
Composition	Mixture of mineral oil, metallic soap, and nonionic surfactant [1]
Appearance	Light yellowish brown liquid [1]
Ionicity	Nonionic [1] [3]
Specific Gravity	0.89 (at 20°C) [1]
Viscosity	170 mPa·s (at 25°C) [1]
pH	5.1 (2 mass% aqueous dispersion) [1]
Flash Point	174°C [1]
Dispersibility	Dispersible in water [1]

Property	Value / Description
Hard Water Resistance	Good [1]

Application Notes for Emulsion Systems

Integrating **Nopco NXZ** correctly into your emulsion is critical for achieving optimal defoaming performance and avoiding defects.

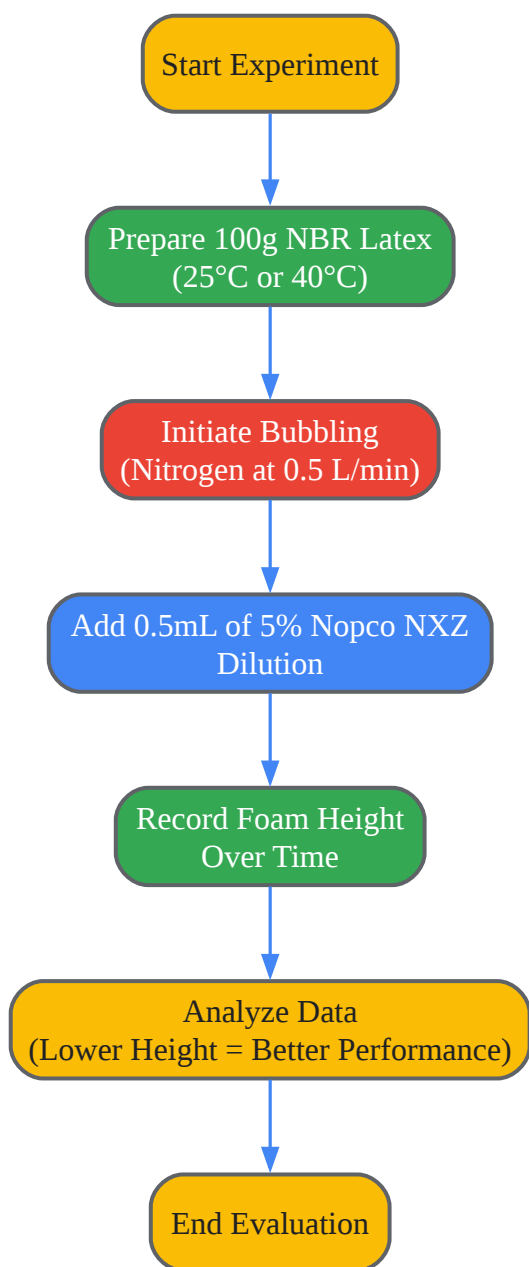
- **Recommended Dosage:** The typical usage level is **0.1 - 0.3 mass%** on the solid weight of the emulsion or latex [1]. It is advisable to start at the lower end of this range and adjust based on the results of foam tests.
- **Preparation and Handling:** The product can be used directly or diluted with water. If dilution is required, it should be done under mixing. If separation occurs after long storage, the material should be mixed well before use [1].
- **Formulation Example:** The following table outlines a real-world formulation for a **Masonry Restoration Paint** (40% PVC) that incorporates **Nopco NXZ**, demonstrating its practical application alongside other common additives [4].

Material Name	Function	Quantity (kg)
Grind Stage		
Natrosol 250 MR (3.0%)	Thickener	100.0
Water	Solvent	50.0
Dispersing agent (30.0%)	Dispersant	7.0
KTPP (100.0%)	Dispersant	1.0
Propylene Glycol	Antifreeze	23.9
Nonionic emulsifier	Emulsifier	4.0
Preservative	Biocide	1.6

Material Name	Function	Quantity (kg)
Nopco NXZ	Defoamer	2.0
Fungicide	Fungicide	6.5
Ti-Pure R-706 (TiO ₂)	Pigment	200.0
Duramite (CaCO ₃)	Filler	250.0
Letdown Stage		
AOPL MURA55 (Acrylic Polymer)	Binder	400.0
Texanol	Coalescent	6.0
Nopco NXZ	Defoamer	2.0
Aqueous Ammonia (28%)	pH Adjuster	2.0
Natrosol 250 MR (3.0%)	Thickener	115.0

Experimental Defoaming Evaluation Protocol

The following workflow and detailed method describe a standard laboratory procedure for evaluating the defoaming efficiency of **Nopco NXZ**, as referenced in the technical sheets [1].



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Detailed Methodology (Diffuser Stone Test) [1]:

- **Sample Preparation:** Measure 100g of NBR latex (or the emulsion under test) into a 500mL graduated cylinder. Condition the latex to the desired test temperature (e.g., 25°C or 40°C).
- **Foam Generation:** Using a G4 glass diffuser stone, bubble nitrogen gas through the latex at a constant flow rate of 0.5 L/min. Continue until the foam reaches a predetermined height.
- **Defoamer Addition:** At the target foam height, add 0.5mL of a 5 mass% dilution of **Nopco NXZ**.
- **Data Collection:** Immediately after addition, record the foam height at regular time intervals. The efficiency of the defoamer is indicated by the rate and extent of foam collapse; a lower foam volume

signifies better performance.

Mechanism of Action

Defoamers like **Nopco NXZ** function due to their lower surface tension compared to the foam liquid. This allows the defoamer particles to spread over and penetrate the foam lamellae (the liquid walls of the bubbles) [2]. The composition of **Nopco NXZ**—a combination of core materials (mineral oil), defoaming components (metallic soap), and surfactants—is designed to create an optimal particle size that effectively ruptures the foam film [2].

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